

4-Bromo-6-iodo-1H-indazole safety and handling

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Compound of Interest

Compound Name: 4-Bromo-6-iodo-1H-indazole

Cat. No.: B1371872

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An In-Depth Technical Guide to the Safe Handling and Application of **4-Bromo-6-iodo-1H-indazole**

Authored by: A Senior Application Scientist

Abstract

4-Bromo-6-iodo-1H-indazole is a pivotal, di-halogenated heterocyclic building block in modern medicinal chemistry and drug discovery. Its strategic functionalization at the 4- and 6-positions provides synthetic chemists with versatile handles for constructing complex molecular architectures, particularly through selective cross-coupling reactions. This guide provides a comprehensive overview of the critical safety protocols, handling procedures, and chemical properties of **4-Bromo-6-iodo-1H-indazole** to ensure its safe and effective use in a research and development setting. This document is intended for researchers, scientists, and drug development professionals who are actively engaged in synthetic organic chemistry.

Chemical Identity and Physicochemical Properties

Understanding the fundamental properties of a reagent is the first step in ensuring its safe handling. **4-Bromo-6-iodo-1H-indazole** is a solid, crystalline compound at room temperature. Its structure, featuring both a bromine and an iodine atom on the indazole core, dictates its reactivity and potential hazards.

Property	Value	Source(s)
Chemical Name	4-Bromo-6-iodo-1H-indazole	N/A (Standard IUPAC Nomenclature)
Molecular Formula	C ₇ H ₄ BrIN ₂	[1]
Molecular Weight	322.93 g/mol	[1]
CAS Number	Not explicitly available; related compounds are 885519-41-5 (6-Bromo-4-iodo-1H-indazole)	
Appearance	Solid	
Storage Temperature	2-8°C, Refrigerator	[2]

Hazard Identification and GHS Classification


Based on data from structurally related haloindazoles, **4-Bromo-6-iodo-1H-indazole** is classified as a hazardous substance.[3][4] The primary hazards are associated with ingestion, skin/eye contact, and inhalation of dust particles.

GHS Hazard Statements:

- H302: Harmful if swallowed.[3][5]
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[3][4]

Signal Word:Warning[3]

Pictograms:

 alt text

Causality: The toxicity profile is typical for halogenated aromatic heterocycles. The bromine and iodine atoms enhance the lipophilicity of the molecule, potentially facilitating its absorption through skin and mucous membranes. Irritation is likely caused by the compound's interaction with proteins and moisture on these surfaces, leading to an inflammatory response. Respiratory irritation is a common hazard for fine organic powders, which can mechanically irritate the respiratory tract.

Comprehensive Safety and Handling Protocols

A multi-layered approach to safety, encompassing engineering controls, personal protective equipment, and stringent handling procedures, is mandatory.

Engineering Controls: The First Line of Defense

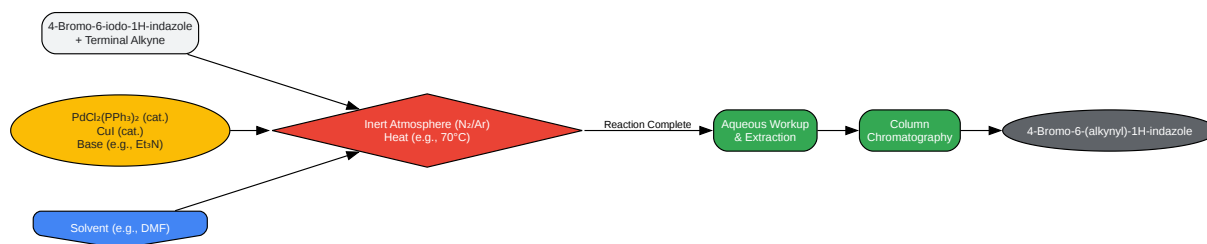
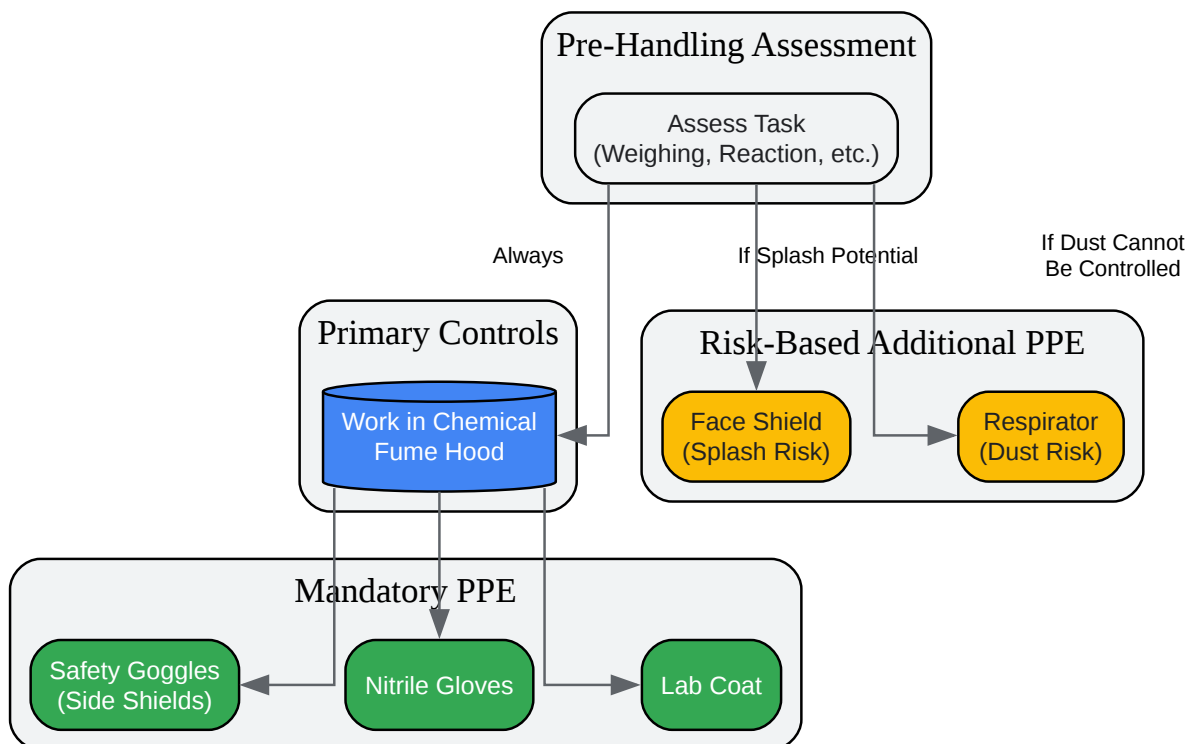
- **Chemical Fume Hood:** All handling of **4-Bromo-6-iodo-1H-indazole**, including weighing, transferring, and setting up reactions, must be conducted inside a certified chemical fume hood.^[6] This is critical to prevent inhalation of airborne dust particles and to contain any potential spills.
- **Ventilation:** Ensure the laboratory has adequate general ventilation to maintain low background concentrations of any chemical vapors.^[7]
- **Safety Stations:** Accessible and regularly tested safety showers and eyewash stations are imperative.^{[5][8]}

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

The selection of appropriate PPE is crucial to prevent personal exposure.^{[9][10]}

- **Eye and Face Protection:** Wear chemical safety goggles with side shields conforming to EN 166 (EU) or NIOSH (US) standards.^{[3][7]} A full-face shield should also be worn when handling larger quantities or when there is a significant risk of splashing.^{[11][12]}
- **Skin Protection:**

- Gloves: Wear chemical-impermeable gloves (e.g., nitrile) at all times.[\[12\]](#)[\[13\]](#) Inspect gloves for any signs of degradation or puncture before use. For extended operations, consider double-gloving.
- Lab Coat/Clothing: A flame-resistant lab coat is mandatory.[\[3\]](#) For operations with a higher risk of spills, a chemically resistant apron or coveralls should be used.[\[10\]](#)
- Respiratory Protection: If working outside of a fume hood is unavoidable (a situation that should be avoided) or if engineering controls are insufficient to keep dust levels down, a NIOSH-approved respirator with a particulate filter is required.[\[14\]](#)[\[15\]](#)



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